

5-Chloro-2-fluorobenzaldehyde: A Technical Guide for Chemical Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Chloro-2-fluorobenzaldehyde

Cat. No.: B1350544

[Get Quote](#)

CAS Number: 96515-79-6

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-Chloro-2-fluorobenzaldehyde**, a key building block in modern organic synthesis. It is intended to serve as a valuable resource for researchers, chemists, and professionals involved in drug discovery and development, offering detailed information on its properties, synthesis, and applications.

Physicochemical Properties

5-Chloro-2-fluorobenzaldehyde is a halogenated aromatic aldehyde that is a solid at room temperature.^{[1][2]} Its chemical structure, featuring a reactive aldehyde group ortho to a fluorine atom and a chlorine atom in the para position, makes it a versatile intermediate in the synthesis of a wide range of complex molecules.^[1]

Table 1: Physicochemical Data of **5-Chloro-2-fluorobenzaldehyde**

| Property | Value | Source(s) |
|-------------------|--------------------------------------|---|
| CAS Number | 96515-79-6 | [1] [3] |
| Molecular Formula | C ₇ H ₄ ClFO | [1] [4] |
| Molecular Weight | 158.56 g/mol | [1] |
| Appearance | White to off-white crystalline solid | [1] |
| Melting Point | 34-39 °C | [1] |
| Boiling Point | 210.1 ± 20.0 °C at 760 mmHg | [1] |
| Purity | ≥97% | [4] [5] |

Synthesis and Experimental Protocols

The primary route for the synthesis of **5-Chloro-2-fluorobenzaldehyde** involves the formylation of 4-chloro-1-fluorobenzene. While specific patented methods may vary, a general approach involves the use of a strong base and a formylating agent.

Experimental Protocol: Synthesis of **5-Chloro-2-fluorobenzaldehyde**

Materials:

- 4-Chloro-1-fluorobenzene
- Anhydrous tetrahydrofuran (THF)
- n-Butyllithium (n-BuLi) in hexanes
- N,N-Dimethylformamide (DMF)
- Diethyl ether
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Anhydrous magnesium sulfate (MgSO₄)

- Standard laboratory glassware for reactions under inert atmosphere

Procedure:

- A solution of 4-chloro-1-fluorobenzene in anhydrous THF is prepared in a flame-dried, three-necked flask equipped with a magnetic stirrer, a thermometer, and a nitrogen inlet.
- The solution is cooled to -78 °C in a dry ice/acetone bath.
- n-Butyllithium in hexanes is added dropwise to the stirred solution, maintaining the temperature below -70 °C. The reaction mixture is stirred at this temperature for 2 hours.
- N,N-Dimethylformamide (DMF) is then added dropwise, ensuring the temperature does not exceed -65 °C. The mixture is stirred for an additional 3 hours at -78 °C.
- The reaction is quenched by the slow addition of a saturated aqueous solution of ammonium chloride.
- The mixture is allowed to warm to room temperature, and the aqueous layer is extracted with diethyl ether.
- The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, and filtered.
- The solvent is removed under reduced pressure, and the crude product is purified by vacuum distillation or column chromatography on silica gel to yield **5-Chloro-2-fluorobenzaldehyde**.

Applications in Pharmaceutical and Agrochemical Synthesis

5-Chloro-2-fluorobenzaldehyde is a valuable intermediate in the synthesis of a variety of biologically active molecules, including pharmaceuticals and agrochemicals.^[1] Its unique substitution pattern allows for the introduction of specific functionalities that can enhance the biological activity and pharmacokinetic properties of the final compounds.^{[1][6]}

One notable application is in the synthesis of 2-amino-5-chloro-2'-fluorobenzophenone, a key precursor for several benzodiazepine drugs, which are widely used for their anxiolytic, sedative, and anticonvulsant properties.^[7]

Caption: Synthetic workflow from **5-Chloro-2-fluorobenzaldehyde** to a benzodiazepine core.

Spectral Data

Table 2: NMR Spectral Data for **5-Chloro-2-fluorobenzaldehyde**

| Nucleus | Chemical Shift (δ , ppm) | Multiplicity | Coupling Constant (J, Hz) |
|-------------------------------|----------------------------------|------------------------|---------------------------|
| ^1H NMR | 10.3 (CHO) | s | - |
| 7.8 (Ar-H) | dd | $J = 6.4, 2.4$ Hz | |
| 7.6 (Ar-H) | ddd | $J = 8.8, 4.4, 2.4$ Hz | |
| 7.2 (Ar-H) | t | $J = 8.8$ Hz | |
| ^{13}C NMR | 187.5 (d, $J=4.0$ Hz, CHO) | - | - |
| 163.0 (d, $J=260.0$ Hz, C-F) | - | - | |
| 134.5 (d, $J=9.0$ Hz, C-H) | - | - | |
| 130.0 (d, $J=4.0$ Hz, C-H) | - | - | |
| 126.0 (d, $J=10.0$ Hz, C-Cl) | - | - | |
| 123.0 (d, $J=25.0$ Hz, C-CHO) | - | - | |
| 117.5 (d, $J=22.0$ Hz, C-H) | - | - | |

Note: NMR data is predicted and may vary based on solvent and experimental conditions.

Safety and Handling

5-Chloro-2-fluorobenzaldehyde is classified as harmful if swallowed and may cause skin, eye, and respiratory irritation.[4]

Table 3: GHS Hazard Information

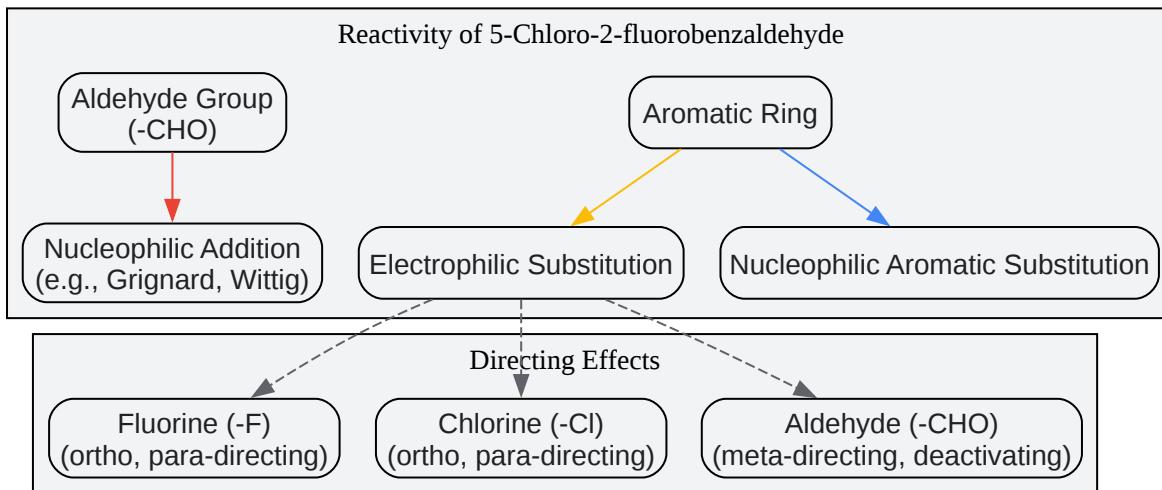
| Hazard Statement | Code |
|----------------------------------|------|
| Harmful if swallowed | H302 |
| Causes skin irritation | H315 |
| Causes serious eye irritation | H319 |
| May cause respiratory irritation | H335 |

Precautionary Measures:

- Wear protective gloves, clothing, eye, and face protection.
- Use only in a well-ventilated area.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Wash skin thoroughly after handling.
- Store in a cool, dry, and well-ventilated place under an inert atmosphere.[5]

Logical Relationships in Synthesis

The reactivity of **5-Chloro-2-fluorobenzaldehyde** is governed by the interplay of its functional groups. The aldehyde group is susceptible to nucleophilic attack, while the aromatic ring can undergo electrophilic or nucleophilic substitution, with the directing effects of the halogen substituents playing a crucial role.

[Click to download full resolution via product page](#)

Caption: Key reactivity and directing effects for **5-Chloro-2-fluorobenzaldehyde**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. rsc.org [rsc.org]
- 3. 96515-79-6 Cas No. | 5-Chloro-2-fluorobenzaldehyde | Apollo [store.apolloscientific.co.uk]
- 4. aobchem.com [aobchem.com]
- 5. bocsci.com [bocsci.com]
- 6. nbinno.com [nbinno.com]
- 7. benchchem.com [benchchem.com]

- To cite this document: BenchChem. [5-Chloro-2-fluorobenzaldehyde: A Technical Guide for Chemical Researchers]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1350544#5-chloro-2-fluorobenzaldehyde-cas-number-96515-79-6>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com